

# Operational Guide: Proper Disposal of 5-Fluoro-2-nitrophenol[1]

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 5-Fluoro-2-nitrophenol

CAS No.: 446-36-6

Cat. No.: B146956

[Get Quote](#)

## Part 1: Executive Summary & Immediate Action

Status: Hazardous Chemical Waste (Toxic, Irritant, Combustible Dust Hazard) Primary Disposal Path: High-Temperature Incineration with Scrubber (Rotary Kiln) Critical Prohibition: NEVER dispose of down the drain. NEVER mix with strong bases or oxidizers.

Immediate Safety Profile	Specification
PPE Requirement	Nitrile gloves (double-gloved recommended), safety goggles, lab coat. Use N95/P100 respirator if dust is present.
Signal Word	WARNING
Hazard Codes	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. [1][2] Irrit.), Combustible Dust.[3]
Reactivity	Incompatible with Strong Bases (exothermic decomposition) and Oxidizers.

## Part 2: Hazard Characterization (The "Why" Behind the Protocol)

To dispose of this chemical safely, you must understand its molecular behavior. **5-Fluoro-2-nitrophenol** combines a nitro group (

) and a fluorine atom on a phenolic ring. This structure dictates the disposal logic:

- **The Fluorine Factor (HF Risk):** Unlike simple organic waste, this compound releases Hydrogen Fluoride (HF) gas upon combustion. Standard incinerators without caustic scrubbers cannot handle this, as HF destroys the refractory lining of the furnace and releases toxic plumes. Protocol Implication: You must flag this waste specifically as "Fluorinated Organic" to your waste handler.
- **The Nitro Group (Energy Release):** Nitro-substituted phenols possess high chemical energy. While **5-Fluoro-2-nitrophenol** is stable at room temperature, it can decompose violently if heated under confinement or mixed with strong alkalis (forming unstable nitrophenolate salts). Protocol Implication: Strict segregation from base baths or caustic waste streams is mandatory.
- **Combustible Dust:** As a solid, the fine powder can form explosive mixtures with air. Protocol Implication: Wet-wiping is the only acceptable spill cleanup method; dry sweeping is prohibited.

## Part 3: Pre-Disposal Segregation & Packaging

### Step 1: Segregation

Isolate **5-Fluoro-2-nitrophenol** from incompatible waste streams immediately at the point of generation.

- **Incompatible A: Strong Bases (NaOH, KOH, Ammonia).** Risk: Exothermic reaction/Explosion.
- **Incompatible B: Oxidizers (Peroxides, Nitric Acid).**<sup>[4]</sup> Risk: Fire/Explosion.<sup>[5][6]</sup>
- **Incompatible C: Reducing Agents.**

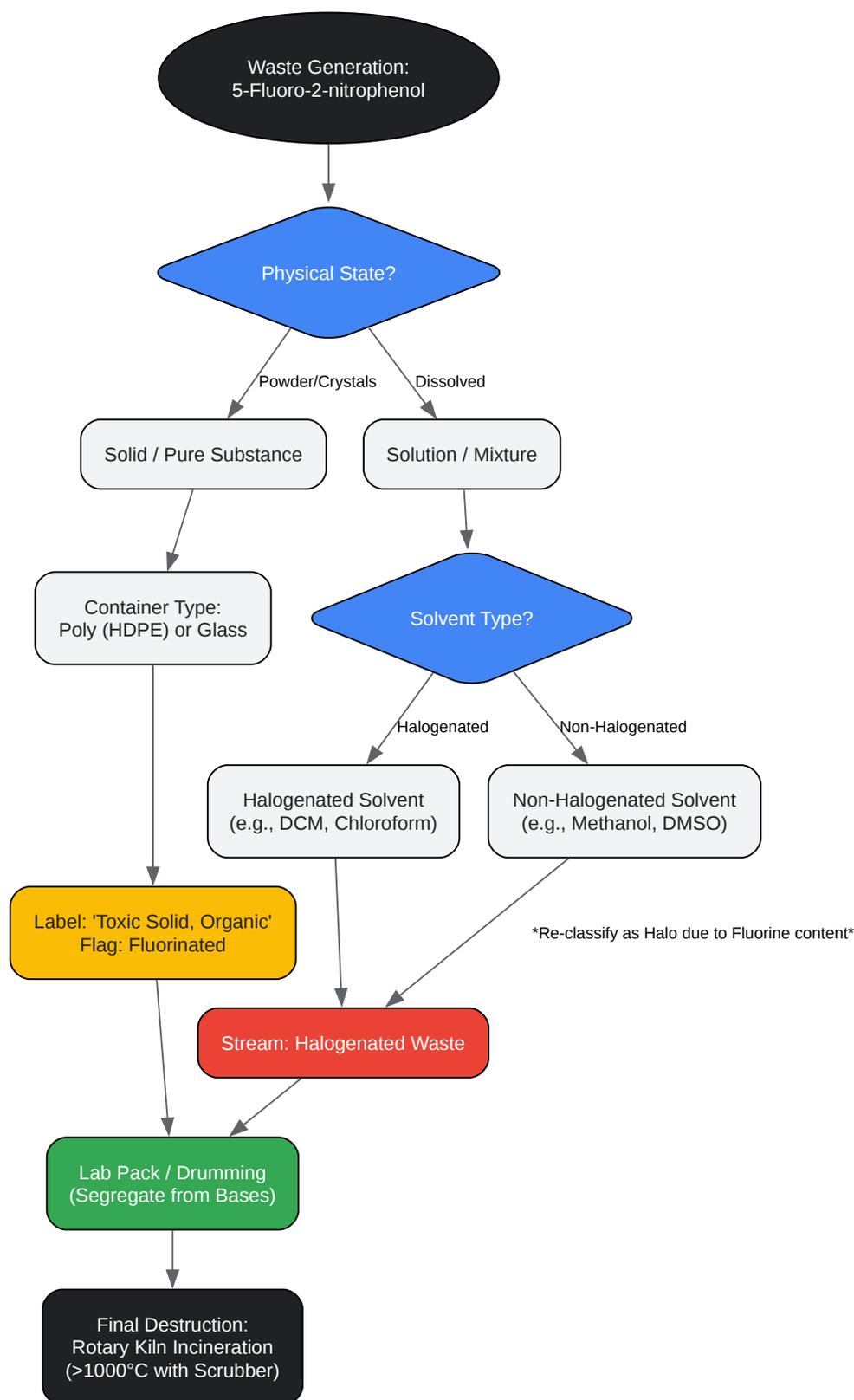
### Step 2: Packaging & Labeling

- **Solid Waste:** Collect in a dedicated, wide-mouth HDPE or amber glass container. Do not use metal containers (corrosion risk from potential hydrolysis).

- Liquid Waste (Solutions): If dissolved in organic solvents (e.g., DMSO, Methanol), segregate into "Halogenated Organic Solvent" waste.
- Labeling:
  - Chemical Name: **5-Fluoro-2-nitrophenol**[\[3\]](#)[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#)
  - Constituents: List any solvents (e.g., "1% in Methanol").
  - Hazard Checkbox: Toxic, Irritant.[\[6\]](#)
  - Special Note: "CONTAINS FLUORINE - REQUIRES SCRUBBER."

## Part 4: Disposal Workflow (Decision Logic)

The following diagram illustrates the critical decision points for disposing of **5-Fluoro-2-nitrophenol**.



[Click to download full resolution via product page](#)

Figure 1: Decision logic for the segregation and disposal of **5-Fluoro-2-nitrophenol** waste streams. Note that even non-halogenated solvent mixtures must be treated as halogenated due to the fluorine content of the solute.

## Part 5: Regulatory Compliance & Classification

### RCRA (Resource Conservation and Recovery Act) Status

**5-Fluoro-2-nitrophenol** is not explicitly listed on the EPA P-list (Acutely Toxic) or U-list (Toxic). However, it must be characterized by the generator.

- Waste Code Assignment:
  - Default: Non-Regulated Chemical Waste (unless TCLP proves otherwise).
  - Characteristic Check: If the waste stream is ignitable (e.g., in acetone), assign D001. If it is reactive (unlikely for pure form), assign D003.
  - Best Practice: Manage as Hazardous Waste regardless of RCRA exemption status due to environmental toxicity.

### DOT (Department of Transportation) Shipping

When handing off to a waste hauler, the material will likely be classified under a generic shipping name.

Parameter	Value
UN Number	UN 2811 (Likely)
Proper Shipping Name	Toxic solids, organic, n.o.s. (5-Fluoro-2-nitrophenol)
Hazard Class	6.1 (Toxic)
Packing Group	III (Minor Danger)

## Part 6: Emergency Spill Procedures (Disposal Context)

If a spill occurs during waste transfer, follow this specific protocol to minimize dust generation (explosion hazard).

- Evacuate & Ventilate: Clear the immediate area.
- PPE: Don N95 respirator, goggles, and double nitrile gloves.
- Containment: DO NOT dry sweep. This generates static and dust.
- Cleanup:
  - Cover the spill with a damp paper towel or absorbent pad soaked in water (or a compatible solvent like ethanol if water-insoluble, though water is safer for initial dampening).
  - Scoop the damp material into a waste container.
  - Wipe the surface with a soap/water solution to remove residues.<sup>[3]</sup>
- Disposal: The cleanup materials (pads, gloves) are now Hazardous Waste. Dispose of them in the solid waste stream described above.

## References

- PubChem. (n.d.). **5-Fluoro-2-nitrophenol** (Compound).<sup>[3][1][2][7][8]</sup> National Library of Medicine. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (n.d.). Incineration of Halogenated Organic Compounds.<sup>[9][10]</sup> Retrieved from [\[Link\]](#)

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. 5-Fluoro-2-nitrophenol | C6H4FNO3 | CID 9937 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [2. synquestlabs.com](https://synquestlabs.com) [[synquestlabs.com](https://synquestlabs.com)]
- [3. fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- [4. Chemical Compatibility Guidelines](https://blink.ucsd.edu) [[blink.ucsd.edu](https://blink.ucsd.edu)]
- [5. carlroth.com](https://carlroth.com) [[carlroth.com](https://carlroth.com)]
- [6. ICSC 0523 - 2-NITROPHENOL](https://inchem.org) [[inchem.org](https://inchem.org)]
- [7. 5-氟-2-硝基苯酚 99% | Sigma-Aldrich](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- [8. 5-Fluoro-2-nitrophenol 99 446-36-6](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- [9. atsdr.cdc.gov](https://atsdr.cdc.gov) [[atsdr.cdc.gov](https://atsdr.cdc.gov)]
- [10. epa.gov](https://epa.gov) [[epa.gov](https://epa.gov)]
- To cite this document: BenchChem. [Operational Guide: Proper Disposal of 5-Fluoro-2-nitrophenol[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b146956#5-fluoro-2-nitrophenol-proper-disposal-procedures>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

